

# Application Note: Pipeline Leak Detection Using Bromine-82 Radiotracer

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## Compound of Interest

Compound Name: Bromine-82

Cat. No.: B1211341

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## Introduction

The integrity of industrial pipelines is crucial for safety, environmental protection, and economic efficiency. Undetected leaks can lead to significant product loss, environmental contamination, and hazardous conditions.[1] Radiotracer techniques offer a highly sensitive and effective method for the online, non-intrusive detection and localization of leaks in buried or inaccessible pipelines.[1][2] **Bromine-82** (Br-82) is a preferred gamma-emitting radiotracer for this application due to its suitable chemical and physical properties, which allow it to effectively trace liquid and gas phases in industrial systems.[3] This application note provides a detailed protocol for the use of **Bromine-82** in pipeline leak detection, aimed at researchers, scientists, and industry professionals.

## Principle of the Method

The fundamental principle involves injecting a small quantity of a substance labeled with **Bromine-82** into the pipeline.[4] The radiotracer must be chemically compatible and miscible with the product flowing in the pipe to ensure it follows the same path.[5] As the tracer-laced product moves along the pipeline, it will escape at any leak point. Highly sensitive radiation detectors, such as Sodium Iodide (NaI) scintillation detectors, are placed along the pipeline's exterior to monitor the passage of the radiotracer.[4]

A leak is identified in one of two ways:

- **Stationary Peak Method:** For buried pipelines, the leaked radiotracer accumulates in the surrounding soil, creating a localized "hot spot" of radioactivity that can be detected from the surface even after the main tracer pulse has passed.[\[6\]](#)
- **Velocity Drop / Tracer Disappearance Method:** By positioning detectors at intervals along the pipeline, the velocity of the tracer can be calculated. A leak between two points will cause a reduction in the total amount of tracer detected at the downstream detector compared to the upstream one.[\[7\]](#) This method is particularly useful for quantifying leak rates.[\[8\]](#)

**Bromine-82** is well-suited for this task due to its 35.3-hour half-life, which is long enough to conduct the test but short enough to decay to safe levels relatively quickly, and its emission of high-energy gamma rays that can penetrate the pipe wall and surrounding soil.[\[3\]](#)

## Data Presentation

Quantitative data is essential for the successful planning and execution of a leak detection study. The following tables summarize the key properties of **Bromine-82** and typical experimental parameters.

Table 1: Physical Properties of **Bromine-82**

Property	Value	Reference
Half-life	35.3 hours	<a href="#">[3]</a>
Primary Gamma Energies	554 keV, 777 keV	<a href="#">[4]</a>
Emission Type	Beta, Gamma	<a href="#">[9]</a>

| Chemical Form for Injection | Ammonium Bromide (NH<sub>4</sub>Br), Methyl Bromide (CH<sub>3</sub>Br), Potassium Bromide (KBr) |[\[3\]](#)[\[7\]](#) |

Table 2: Typical Experimental Parameters for Pipeline Leak Detection

Parameter	Typical Value Range	Notes	Reference
Injected Activity	0.5 - 2.0 Curies (18.5 - 74 GBq)	Activity depends on pipe diameter, length, flow rate, and burial depth.	[9][10]
Tracer Form	Aqueous solution for liquids, gaseous for gases.	Must be miscible with the pipeline product. C4H9Br-82 for organic liquids.	[3]
Injection Method	High-pressure injector, slug injection	A rapid, sharp injection is preferred for a well-defined tracer pulse.	[11]
Detector Type	NaI(Tl) Scintillation Detector (e.g., 2"x2" or 3"x3")	Highly sensitive and suitable for field use.	[4]

| Minimum Detectable Leak | >0.1% of stream flow | Varies with conditions; can be as low as a few liters per hour. |[2] |

Table 3: Comparison of Leak Detection Methods

Method	Principle	Advantages	Disadvantages
Bromine-82 Radiotracer	Gamma radiation detection from a tracer mixed with the product.	High sensitivity, online, non-intrusive, applicable to buried pipes. <a href="#">[2]</a> <a href="#">[4]</a>	Requires specialized personnel and handling of radioactive materials.
Acoustic Emission	Detects ultrasonic noise generated by fluid escaping a leak.	Non-intrusive, can provide real-time monitoring. <a href="#">[12]</a>	Can be affected by background noise; localization can be complex. <a href="#">[13]</a>
Pressure Wave	A sudden leak creates a negative pressure wave that travels through the fluid.	Fast detection over long distances.	Less effective for small or developing leaks; can have false alarms. <a href="#">[4]</a>

| Thermal Imaging | Detects temperature differences on the ground surface caused by a leak. | Non-contact, can survey large areas. | Insensitive if the product is at ambient temperature or the pipe is deeply buried.[\[14\]](#) |

## Experimental Protocols

### Protocol 1: Radiotracer Preparation and Handling

Objective: To safely prepare a solution of **Bromine-82** suitable for injection.

Materials:

- **Bromine-82** source (typically as  $K^{82}Br$  or  $NH_4^{82}Br$ ) from a certified supplier.
- Shielded container (lead pot) for transport and storage.
- Remote handling tongs.
- Dilution fluid compatible with the pipeline product (e.g., deionized water for aqueous systems).

- Shielded syringe or injection vessel.
- Personal Protective Equipment (PPE): lab coat, safety glasses, disposable gloves.[15]
- Radiation survey meter.

#### Methodology:

- Planning: Calculate the required activity of Br-82 based on the pipeline parameters (flow rate, diameter, length) and detector efficiency. The activity should be kept As Low As Reasonably Achievable (ALARA).[11]
- Controlled Area Setup: Designate a controlled area for handling the radiotracer. Survey the area before, during, and after the procedure.
- Source Handling: Using remote handling tongs, transfer the Br-82 source from its transport container to a shielded preparation vessel.
- Dilution: If necessary, dilute the tracer with a compatible fluid to the desired concentration for injection. For organic products, a chemical synthesis to create a miscible compound like Butyl Bromide-82 may be required.[3]
- Assay: Measure the activity of the final prepared dose using a calibrated dose calibrator.
- Transfer: Securely transfer the prepared tracer into the shielded injection device for transport to the field site. All transport must comply with relevant regulations.[11]

## Protocol 2: Tracer Injection and In-Situ Detection

Objective: To inject the Br-82 tracer into the pipeline and detect its passage and any potential leaks.

#### Materials:

- Shielded injection system with a high-pressure pump.
- Multiple NaI(Tl) scintillation detectors with data loggers.[2]

- GPS for marking detector and leak locations.
- Communication equipment (radios) for team coordination.
- Pipeline schematic/map.

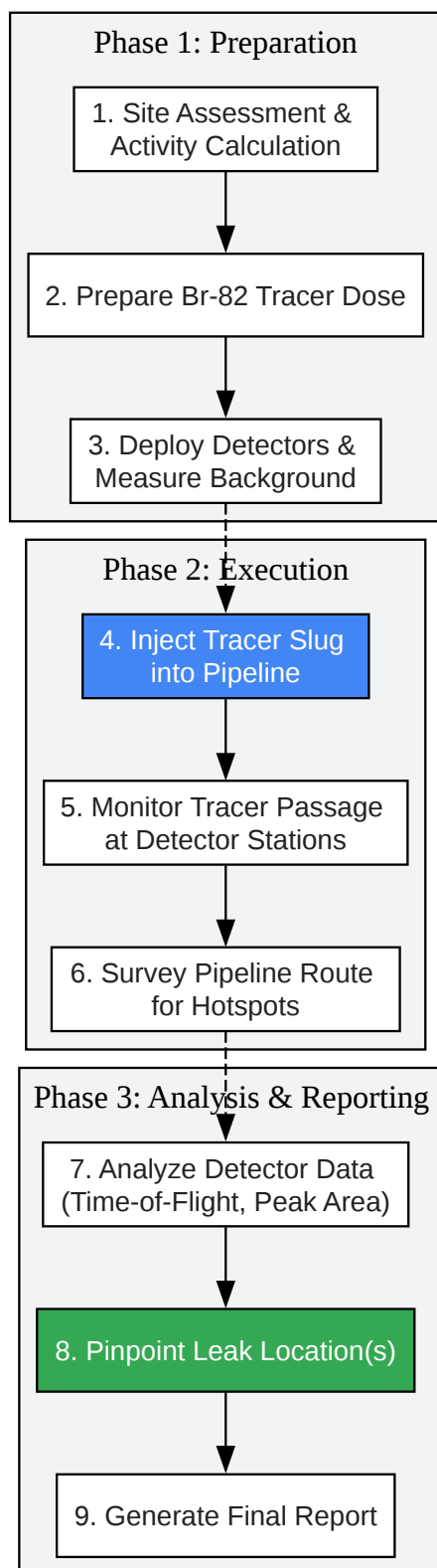
#### Methodology:

- Site Preparation: Identify the injection point and suitable locations for detector placement along the pipeline route. The injection point should be an existing valve or access port.[\[11\]](#)
- Detector Placement:
  - Place a detector immediately downstream of the injection point to confirm successful injection and measure the initial tracer profile.
  - Place additional detectors at known intervals along the pipeline, especially in areas of high suspicion or consequence (e.g., river crossings).
- Background Radiation Measurement: Before injection, record the background radiation levels at each detector location for at least 15-30 minutes to establish a baseline.
- Tracer Injection:
  - Securely connect the injection system to the pipeline.
  - Inject the Br-82 tracer as a sharp, rapid "slug" into the flowing product. This ensures a concentrated pulse for easier detection.
  - Immediately after injection, flush the injection valve with product fluid to ensure all tracer enters the main flow.
- Data Acquisition:
  - As the tracer pulse travels down the pipeline, each detector will record a sharp increase in count rate, followed by a return to background levels. The data logger records the count rate versus time.

- The time-of-flight between detectors can be used to calculate the product's flow velocity.
- Leak Survey (Stationary Peak Method):
  - After the main tracer pulse has passed all detector locations, conduct a survey of the pipeline route, especially between detectors.
  - Move a detector slowly along the ground directly above the pipeline. A sustained increase in radiation above the background level indicates an accumulation of the tracer in the soil, pinpointing the leak location.<sup>[7]</sup>
- Data Analysis (Velocity Drop Method):
  - Compare the area under the count-rate-versus-time curves for successive detectors. A statistically significant decrease in the area (total counts) from an upstream to a downstream detector indicates a loss of product—and therefore tracer—between those two points.<sup>[8]</sup>

## Visualizations

### Experimental Workflow Diagram

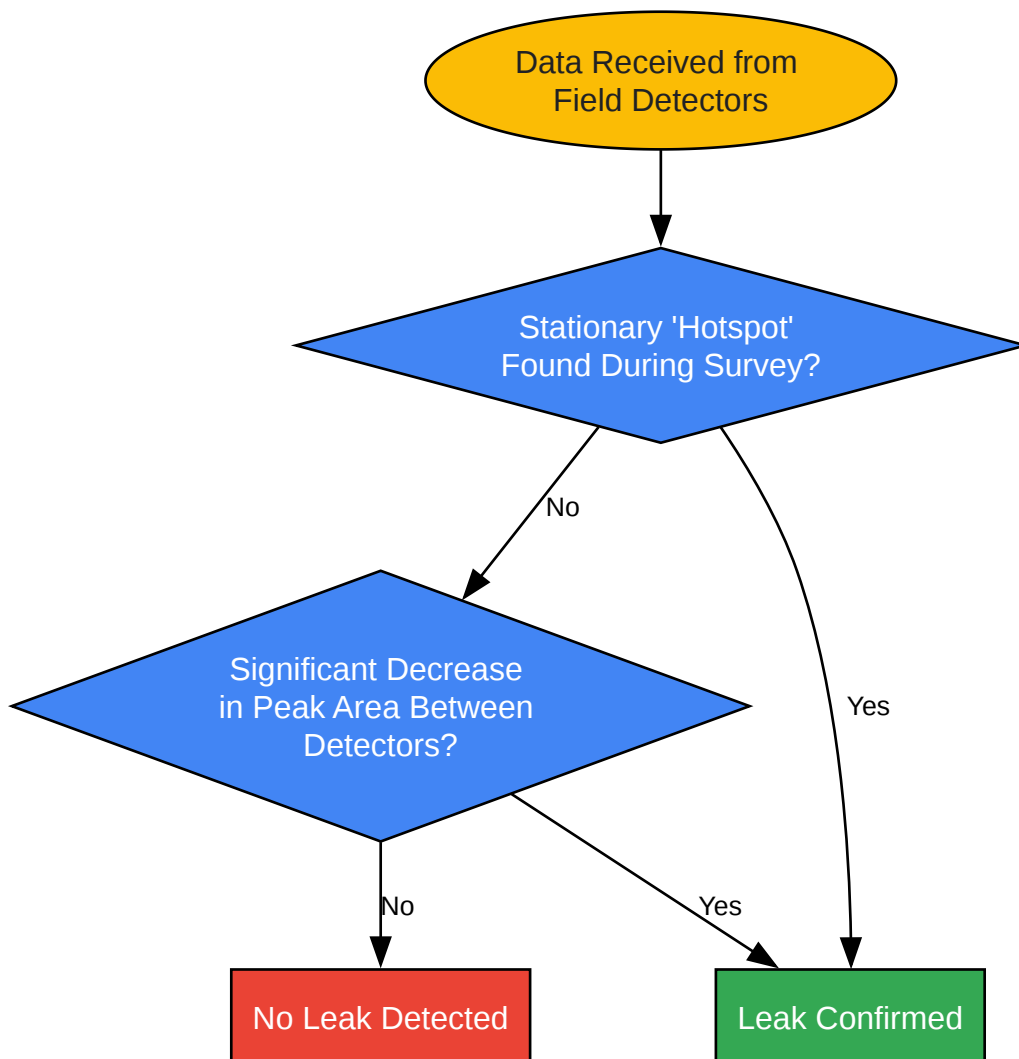


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Caption: Workflow for pipeline leak detection using **Bromine-82**.



## Data Analysis Logic for Leak Confirmation



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